

Stearyltrimethylammonium chloride molecular weight and formula

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Compound of Interest

Compound Name: *Stearyltrimethylammonium chloride*

Cat. No.: *B087137*

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An In-depth Technical Guide on **Stearyltrimethylammonium Chloride**

This guide provides a detailed overview of the fundamental physicochemical properties of **stearyltrimethylammonium chloride** (STAC), a quaternary ammonium compound. The information presented is intended for researchers, scientists, and professionals in the field of drug development and formulation.

Core Physicochemical Data

Stearyltrimethylammonium chloride is a cationic surfactant with a long alkyl chain. Its molecular characteristics are fundamental to its function in various applications, including as an antistatic agent, a preservative, and a conditioning agent.

Molecular Formula and Weight

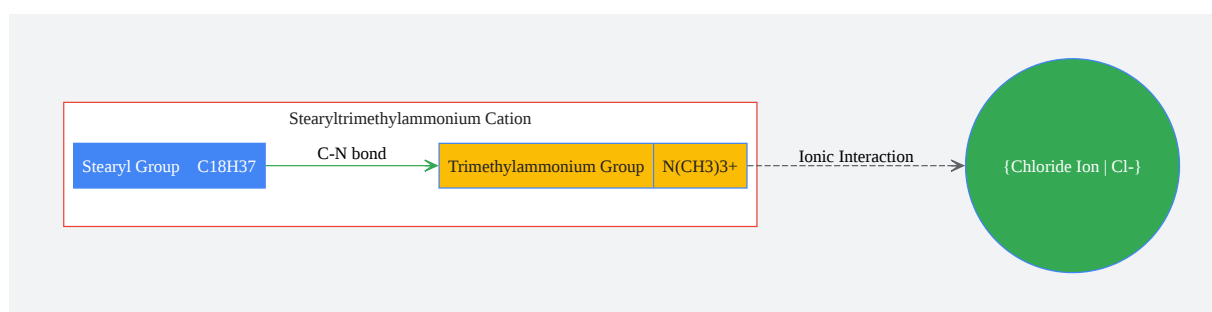
The molecular composition and mass of **stearyltrimethylammonium chloride** are summarized below. These values are critical for stoichiometric calculations and formulation development.

Parameter	Value
Molecular Formula	C ₂₁ H ₄₆ ClN ^{[1][2][3][4]}
Molecular Weight	348.05 g/mol ^{[1][2]}

Note: Minor variations in molecular weight may be reported based on the isotopic composition of the constituent elements.

Molecular Structure and Connectivity

The structure of **stearyltrimethylammonium chloride** is characterized by a positively charged nitrogen atom bonded to four carbon atoms, with a chloride anion providing the charge balance. This structure imparts the molecule with its surface-active properties.



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Caption: Molecular components of **stearyltrimethylammonium chloride**.

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